

An In-depth Technical Guide to the Stereoisomers of 4-Methyl-5-nonanone

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Compound of Interest

Compound Name: 4-Methyl-5-nonanone

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Abstract

4-Methyl-5-nonanone is a chiral ketone that plays a significant role as an aggregation pheromone in several species of weevils, including the red palm weevil (*Rhynchophorus ferrugineus*). The presence of two chiral centers at carbons 4 and 5 gives rise to four possible stereoisomers: (4R,5R), (4S,5S), (4R,5S), and (4S,5R). The specific stereochemistry of these isomers is crucial for their biological activity, with certain isomers exhibiting significantly higher efficacy in attracting target insect populations. This technical guide provides a comprehensive overview of the stereoisomers of **4-methyl-5-nonanone**, including their stereochemistry, synthesis, separation, and biological significance. While specific quantitative data for all stereoisomers of **4-methyl-5-nonanone** is not extensively available in public literature, this guide synthesizes the known information and presents representative experimental approaches based on closely related compounds.

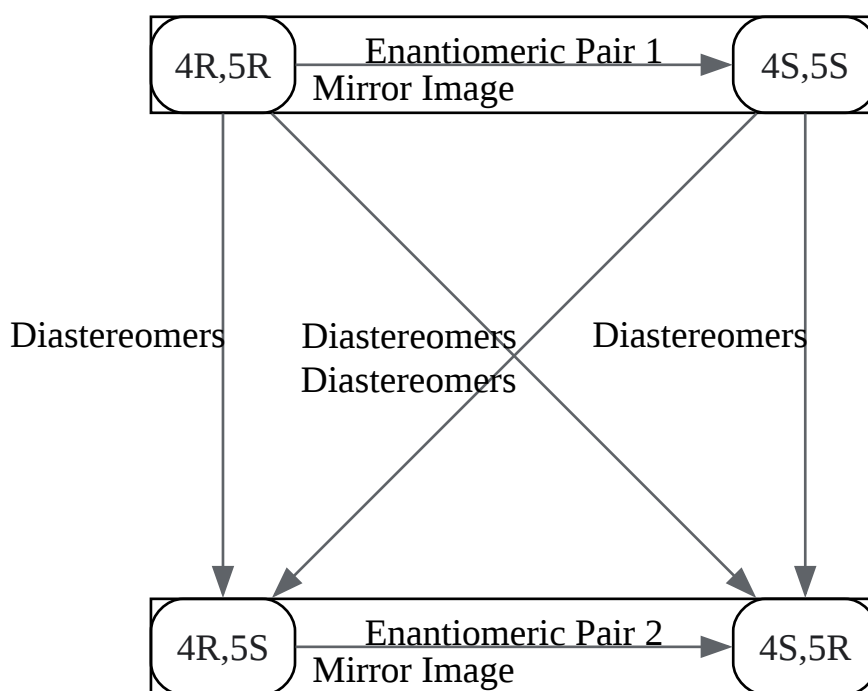
Stereochemistry of 4-Methyl-5-nonanone

4-Methyl-5-nonanone possesses two stereogenic centers, leading to the existence of two pairs of enantiomers and four pairs of diastereomers.

Table 1: Stereoisomers of **4-Methyl-5-nonanone**

Stereoisomer	Configuration at C4	Configuration at C5	Relationship to (4R,5R)
(4R,5R)	R	R	-
(4S,5S)	S	S	Enantiomer
(4R,5S)	R	S	Diastereomer
(4S,5R)	S	R	Diastereomer

The spatial arrangement of the methyl group at C4 and the carbonyl group at C5 determines the overall shape of the molecule, which is critical for its interaction with olfactory receptors in insects.



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Fig. 1: Stereoisomeric relationships of **4-methyl-5-nonanone**.

Synthesis and Separation of Stereoisomers

The synthesis of **4-methyl-5-nonanone** typically results in a racemic mixture of all four stereoisomers. Several methods have been developed for the synthesis of the racemic mixture,

often as a precursor to the corresponding alcohol, 4-methyl-5-nonanol, which is also a component of the aggregation pheromone.^{[1][2]}

General Synthesis of Racemic 4-Methyl-5-nonanone

A common synthetic route involves the nucleophilic substitution reaction between 2-methylpentanoic anhydride and an n-butyl nucleophilic reagent, followed by hydrolysis.^[1]



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Fig. 2: General synthetic workflow for racemic **4-methyl-5-nonanone**.

Chiral Separation of Stereoisomers

The separation of the individual stereoisomers is a critical step for studying their specific biological activities. Preparative chiral High-Performance Liquid Chromatography (HPLC) is the most common and effective method for this purpose.

Experimental Protocol: Preparative Chiral HPLC (Representative)

While a specific protocol for **4-methyl-5-nonanone** is not readily available, the following represents a typical approach for the chiral separation of ketones.

- **Column Selection:** A polysaccharide-based chiral stationary phase (CSP), such as one coated with amylose or cellulose derivatives (e.g., Chiralpak® AD-H or Chiralcel® OD-H), is often effective for resolving ketone enantiomers.
- **Mobile Phase:** A normal-phase mobile phase consisting of a mixture of n-hexane and an alcohol (e.g., isopropanol or ethanol) is typically used. The ratio of the solvents is optimized to achieve the best separation.

- Instrumentation: A preparative HPLC system equipped with a UV detector is used. The wavelength for detection is chosen based on the UV absorbance of **4-methyl-5-nonanone**.
- Sample Preparation: The racemic mixture of **4-methyl-5-nonanone** is dissolved in a suitable solvent, typically the mobile phase, at a concentration appropriate for preparative scale injections.
- Chromatographic Conditions (Hypothetical):
 - Column: Chiralpak® AD-H (250 x 20 mm, 5 µm)
 - Mobile Phase: n-Hexane / Isopropanol (98:2, v/v)
 - Flow Rate: 10 mL/min
 - Detection: UV at 210 nm
 - Temperature: Ambient
- Fraction Collection: The eluent is monitored, and fractions corresponding to each separated stereoisomer are collected.
- Solvent Evaporation and Analysis: The solvent is removed from the collected fractions under reduced pressure to yield the purified stereoisomers. The enantiomeric purity of each isomer is then determined by analytical chiral HPLC or chiral gas chromatography.

Physicochemical Properties of Stereoisomers

The physicochemical properties of the individual stereoisomers of **4-methyl-5-nonanone** are expected to be very similar, with the most significant difference being their optical rotation. Specific data for each isomer is scarce in the literature.

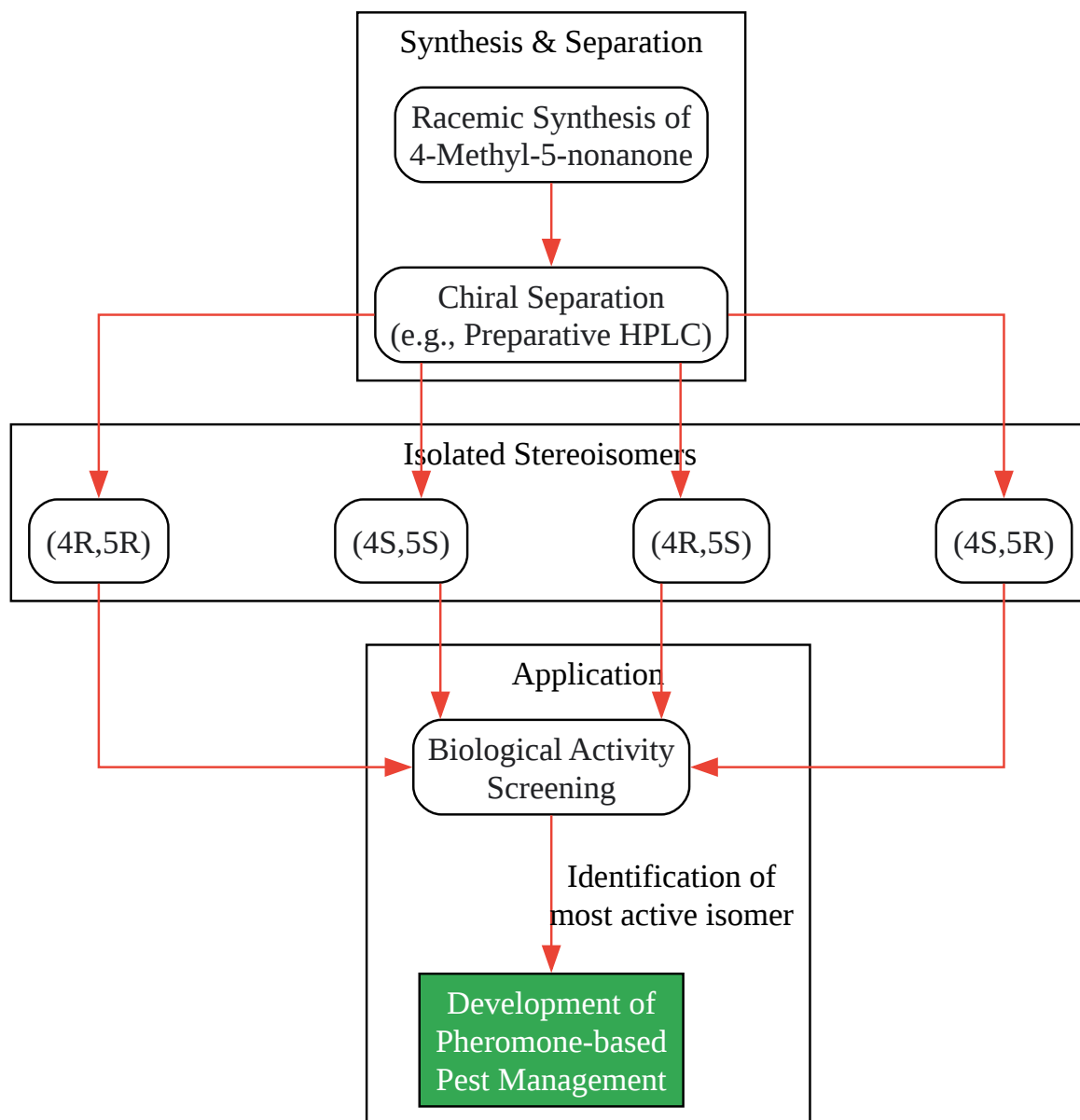
Table 2: Physicochemical Properties of **4-Methyl-5-nonanone** (Racemic Mixture)

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₀ O	--INVALID-LINK--
Molecular Weight	156.27 g/mol	--INVALID-LINK--
Boiling Point	197-198 °C (estimated)	-
Density	0.82 g/cm ³ (estimated)	-
Optical Rotation ([α] _D)	Not applicable (racemic)	-

Biological Activity and Significance

The primary biological role of **4-methyl-5-nonanone** is as an aggregation pheromone, particularly in the red palm weevil, *Rhynchophorus ferrugineus*. Studies on the related alcohol, 4-methyl-5-nonanol, have shown that the (4*S*,5*S*)-stereoisomer is the most biologically active. It is highly probable that the stereochemistry of **4-methyl-5-nonanone** also plays a critical role in its pheromonal activity. Research has indicated that the (*S*)-enantiomer of **4-methyl-5-nonanone** elicits a stronger electroantennographic response in certain weevil species compared to its antipode.

The development of species-specific and highly effective pest management strategies relies on the use of the most active stereoisomers of pheromones. Therefore, the enantioselective synthesis or efficient chiral separation of **4-methyl-5-nonanone** is of significant interest for agricultural and ecological applications.



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Fig. 3: Logical workflow from synthesis to application of **4-methyl-5-nonanone** stereoisomers.

Conclusion

The stereoisomers of **4-methyl-5-nonanone** represent a compelling area of study for researchers in chemical ecology, organic synthesis, and pest management. While the synthesis of the racemic mixture is well-established, the development of efficient and scalable methods

for the separation and enantioselective synthesis of the individual stereoisomers remains a key objective. Further research is needed to fully characterize the physicochemical and biological properties of each stereoisomer to unlock their full potential in the development of sustainable and effective pest control strategies. The methodologies and conceptual frameworks presented in this guide provide a solid foundation for professionals engaged in this important field of research.

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